

Safeguarding Research: A Comprehensive Guide to the Proper Disposal of Lanicemine

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Compound of Interest

Compound Name: *Lanicemine*

Cat. No.: *B1674462*

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of chemical compounds are paramount to ensuring both laboratory safety and environmental protection. **Lanicemine**, a non-selective, voltage-dependent NMDA channel blocker, requires meticulous disposal procedures due to its potential hazards. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe management of **Lanicemine** waste.

Key Hazard Information and Chemical Properties

Lanicemine is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Therefore, preventing its release into the environment is a critical aspect of its handling and disposal.[1] Adherence to standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is mandatory when handling this compound.

Property	Value	Source
Chemical Name	(α S)-phenyl-2-pyridineethanamine	[2][3]
Synonyms	AZD 6765, AR-R 15896AR	[2][3]
Molecular Formula	C ₁₃ H ₁₄ N ₂	[2][4]
Molecular Weight	198.26 g/mol	[4][5]
Appearance	Neat oil	[2][4]
CAS Number	153322-05-5	[2][4][5]
Hazard Class	Acute Toxicity, Oral (Category 4), Acute Aquatic Toxicity (Category 1), Chronic Aquatic Toxicity (Category 1)	[1]
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P273: Avoid release to the environment. P391: Collect spillage.	[1]

Step-by-Step Disposal Procedure

The fundamental principle for the disposal of **Lanicemine** is to utilize an approved hazardous waste disposal facility.[1] Under no circumstances should this material be disposed of down the drain or in regular municipal trash.[1][6]

- Waste Identification and Segregation:

- Solid Waste: Collect any unused **Lanicemine** powder, contaminated PPE (such as gloves and weighing paper), and any other lab materials that have come into direct contact with the compound in a dedicated and clearly labeled hazardous waste container.[\[1\]](#)
- Liquid Waste: Solutions containing **Lanicemine** should also be collected in a designated, chemically resistant hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Container Management:
 - Use only approved, chemically resistant containers for the collection of **Lanicemine** waste.[\[1\]](#)
 - Ensure waste containers are securely sealed when not in use to prevent spills and evaporation.[\[1\]](#)
 - Hazardous pharmaceutical waste is typically collected in black containers.[\[7\]](#)
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Lanicemine**," and its associated hazards (e.g., "Acutely Toxic," "Aquatic Hazard").[\[1\]](#)
- Storage:
 - Store hazardous waste in a designated, secure area away from incompatible materials. Follow your institution's guidelines for the temporary storage of hazardous waste.
- Disposal Workflow:
 - Consult your institution's Environmental Health and Safety (EHS) department for their specific protocols on hazardous waste pickup and disposal.[\[1\]](#)[\[8\]](#)
 - Complete a hazardous waste manifest, accurately detailing the contents of the waste container, as required by your EHS department.[\[1\]](#)[\[9\]](#)

- Arrange for a scheduled pickup of the hazardous waste by authorized personnel.[1] The final disposal will likely involve incineration at a licensed medical or hazardous waste treatment facility.[7][9]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **Lanicemine**.

Experimental Protocols

No experimental protocols for the disposal of **Lanicemine** are cited, as disposal is a procedural matter guided by safety and environmental regulations rather than experimental inquiry. The procedures outlined above are derived from established safety data and general guidelines for the disposal of hazardous pharmaceutical waste.[1][9][10][11] It is imperative to always consult and adhere to your institution's specific waste management protocols and local, regional, and national regulations for hazardous chemical waste.

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